

(Boc-Cys-OH)₂ solubility in DMF and other organic solvents

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Compound of Interest

Compound Name: (Boc-Cys-OH)₂

Cat. No.: B557210

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Technical Guide: Solubility Profile of (Boc-Cys-OH)₂

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the solubility of N,N'-di-Boc-L-cystine, commonly abbreviated as (Boc-Cys-OH)₂, a critical reagent in peptide synthesis and drug development. Understanding its solubility in dimethylformamide (DMF) and other organic solvents is paramount for ensuring efficient reaction kinetics, preventing aggregation, and achieving high purity in synthetic workflows.

Qualitative Solubility Data

Quantitative solubility data for (Boc-Cys-OH)₂ is not extensively documented in publicly available literature. However, various sources provide qualitative assessments of its solubility in common organic solvents. This information is crucial for selecting appropriate solvent systems for peptide synthesis and other applications.

The table below summarizes the known solubility characteristics of (Boc-Cys-OH)₂.

Solvent	Solubility Description	Source(s)	Notes
Dimethylformamide (DMF)	Generally Soluble	[1] [2]	DMF is a preferred solvent for cysteine-containing derivatives to avoid potential oxidation that can occur with DMSO. [2] A related compound, the dimethyl ester, is explicitly soluble in DMF. [1]
Dimethyl Sulfoxide (DMSO)	Soluble / Slightly Soluble	[3] [4]	Some sources indicate good solubility, while others suggest it is slightly soluble and may require sonication. [3] [4]
Acetone	Soluble	[4] [5]	
Ethanol	Soluble	[4] [5]	
Methanol	Slightly Soluble	[3]	
Acetic Acid	Sparingly Soluble	[3]	

Note: The solubility of protected amino acids can be influenced by factors such as purity, crystalline form, temperature, and the presence of additives.

Experimental Protocol for Solubility Determination

To obtain quantitative or precise qualitative solubility data for (Boc-Cys-OH)₂ in a specific solvent, the following gravimetric and analytical protocol can be employed. This method is adapted from standard laboratory procedures for solubility assessment of organic compounds.

[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To determine the solubility of (Boc-Cys-OH)₂ in a selected organic solvent (e.g., DMF) at a specific temperature.

Materials:

- (Boc-Cys-OH)₂ (high purity)
- Solvent of interest (e.g., HPLC-grade DMF)
- Analytical balance (4-decimal place)
- Sealed vials (e.g., 2 mL glass vials with screw caps)
- Constant temperature agitator (e.g., vortex mixer or shaker in a temperature-controlled environment)
- Centrifuge capable of holding the vials
- Calibrated micropipettes
- HPLC system with a suitable column and detector (e.g., UV-Vis)
- Volumetric flasks

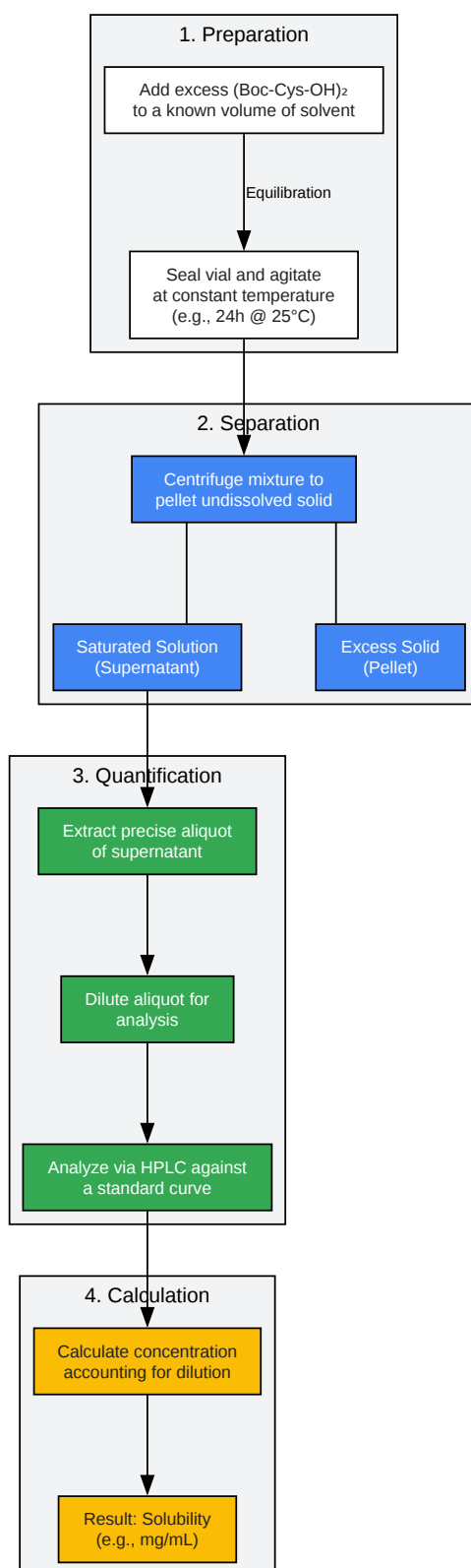
Procedure:

- Preparation of a Saturated Solution: a. Add an excess amount of (Boc-Cys-OH)₂ to a pre-weighed vial. The excess is critical to ensure saturation. b. Record the exact mass of the compound added. c. Add a precise, known volume of the solvent (e.g., 1.0 mL) to the vial. d. Seal the vial tightly to prevent solvent evaporation. e. Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid: a. After agitation, centrifuge the vial at high speed (e.g., 10,000 x g) for 10-15 minutes to pellet the undissolved solid. b. This step ensures that the supernatant is a clear, saturated solution without any suspended particles.

- **Quantification of Solute:** a. Carefully extract a precise aliquot (e.g., 100 μL) of the clear supernatant without disturbing the solid pellet. b. Dilute the aliquot with a suitable solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method (e.g., HPLC). c. Analyze the diluted sample by HPLC to determine the precise concentration of $(\text{Boc-Cys-OH})_2$. A pre-established calibration curve is required for this quantification.
- **Calculation of Solubility:** a. Calculate the concentration in the original saturated supernatant, accounting for the dilution factor. b. The resulting concentration (e.g., in mg/mL or mol/L) represents the solubility of $(\text{Boc-Cys-OH})_2$ in the chosen solvent at the specified temperature.

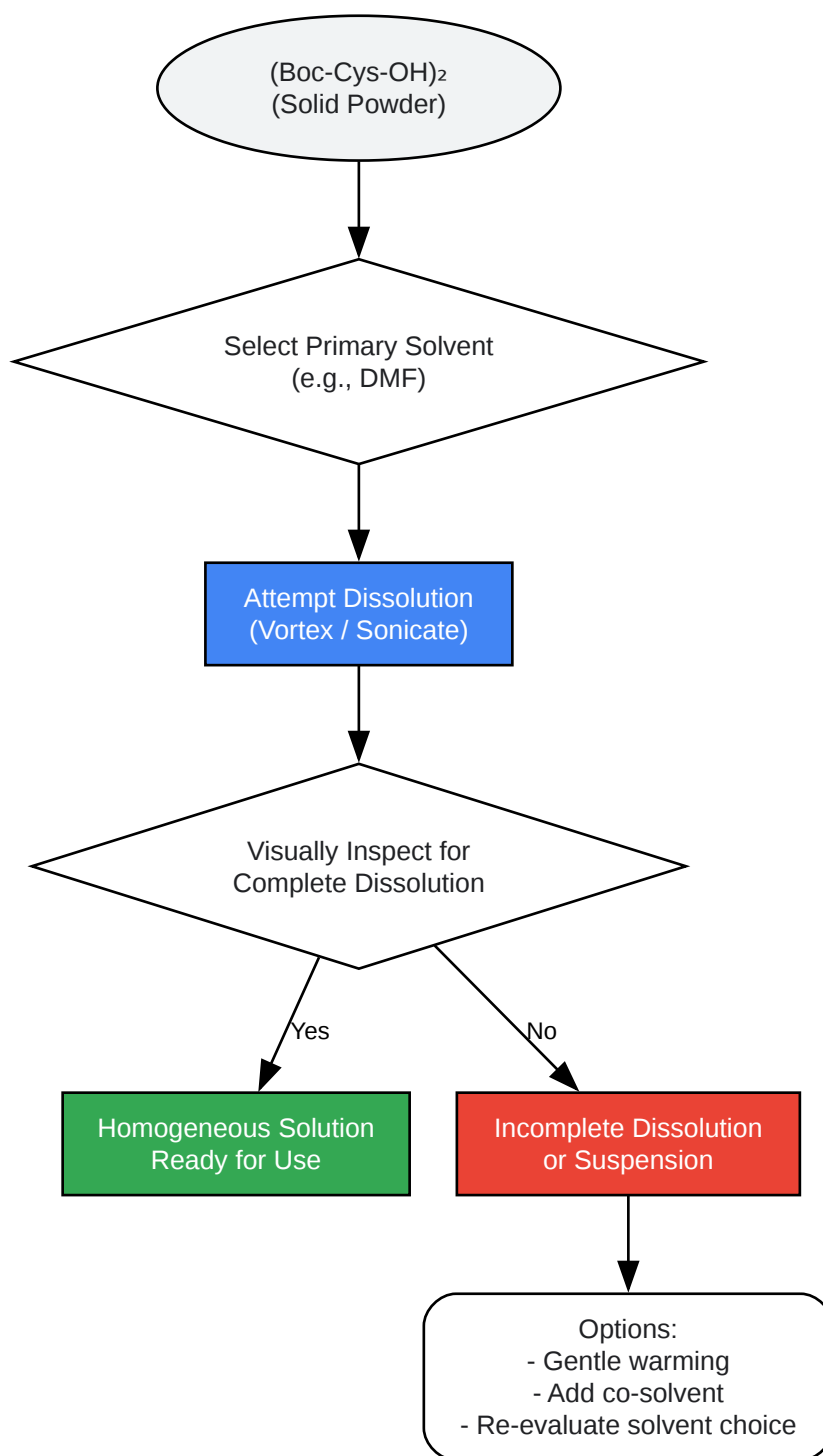
Visualized Workflows and Relationships

Diagrams created using Graphviz provide clear, logical representations of experimental processes.



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Caption: Experimental workflow for determining compound solubility.



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Caption: Decision logic for dissolving (Boc-Cys-OH)₂ for synthesis.

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